

A Technical Guide to High-Purity Rifapentine-d8 for Research Applications

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Compound of Interest

Compound Name: Rifapentine-d8

Cat. No.: B15561805

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on high-purity **Rifapentine-d8**, a deuterated analog of the antibiotic Rifapentine. This stable isotope-labeled (SIL) compound serves as an indispensable internal standard for the quantitative analysis of Rifapentine in complex biological matrices. Its use is critical in pharmacokinetic (PK), drug metabolism (DMPK), and bioequivalence studies, ensuring the accuracy and reliability of analytical data. This guide details commercially available sources, typical product specifications, and relevant experimental protocols for its application.

Commercial Suppliers and Product Specifications

High-purity **Rifapentine-d8** is available from several specialized chemical suppliers. While batch-specific Certificates of Analysis should always be requested from the supplier, the following tables summarize publicly available and typical specifications to aid in the selection of a suitable product for research needs.

Table 1: Commercial Suppliers of **Rifapentine-d8**

Supplier	Product Code	Available Pack Sizes	Additional Information
LGC Standards	TRC-R508508	0.5 mg, 2.5 mg, 5 mg	Provides Certificate of Analysis and Safety Data Sheet upon request. [1] [2]
Simson Pharma Limited	R300003	Inquire for details	Accompanied by a Certificate of Analysis. [3]
Pharmaffiliates	PA STI 090115	Inquire for details	Offers a range of Rifapentine impurities and stable isotopes. [4]
Clearysynth	CS-CX-00751	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Also supplies related compounds like 25-Desacetyl Rifapentine-d8.
Veeprho	Not specified	Inquire for details	Specializes in isotope-labeled compounds and impurity standards.

Table 2: Typical Product Specifications for High-Purity **Rifapentine-d8**

Parameter	Typical Specification	Analytical Method
Chemical Purity	>95%	High-Performance Liquid Chromatography (HPLC)[2]
Molecular Formula	C ₄₇ H ₅₆ D ₈ N ₄ O ₁₂	Mass Spectrometry
Molecular Weight	~885.08 g/mol	Mass Spectrometry
Isotopic Enrichment	≥98%	Nuclear Magnetic Resonance (NMR) Spectroscopy, Mass Spectrometry
Appearance	Red to Orange Solid	Visual Inspection
Storage Conditions	-20°C, protected from light	Supplier Recommendation

Experimental Protocols

The primary application of **Rifapentine-d8** is as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the quantification of Rifapentine in biological samples. The following is a detailed, exemplary protocol adapted from established methodologies.[5][6]

Preparation of Stock and Working Solutions

- **Rifapentine-d8** Stock Solution (1 mg/mL): Accurately weigh approximately 1 mg of high-purity **Rifapentine-d8** and dissolve it in 1 mL of methanol. Vortex thoroughly to ensure complete dissolution. This stock solution should be stored at -20°C.
- Working Internal Standard (IS) Solution (e.g., 100 ng/mL): Dilute the **Rifapentine-d8** stock solution with a suitable solvent mixture (e.g., 50:50 acetonitrile:water) to achieve the desired final concentration for spiking into samples.

Sample Preparation (Protein Precipitation)

This protocol is suitable for plasma or serum samples.

- Aliquoting: To a 1.5 mL microcentrifuge tube, add 100 µL of the biological matrix (e.g., human plasma).

- Spiking: Add a specified volume (e.g., 10 µL) of the **Rifapentine-d8** working IS solution to each sample, except for blank matrix samples.
- Precipitation: Add 300 µL of ice-cold acetonitrile to each tube to precipitate proteins.
- Vortexing: Vortex the samples vigorously for 1 minute to ensure thorough mixing and complete protein precipitation.
- Centrifugation: Centrifuge the samples at a high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Transfer: Carefully transfer the supernatant to a clean tube or a 96-well plate for LC-MS/MS analysis.

LC-MS/MS Analysis

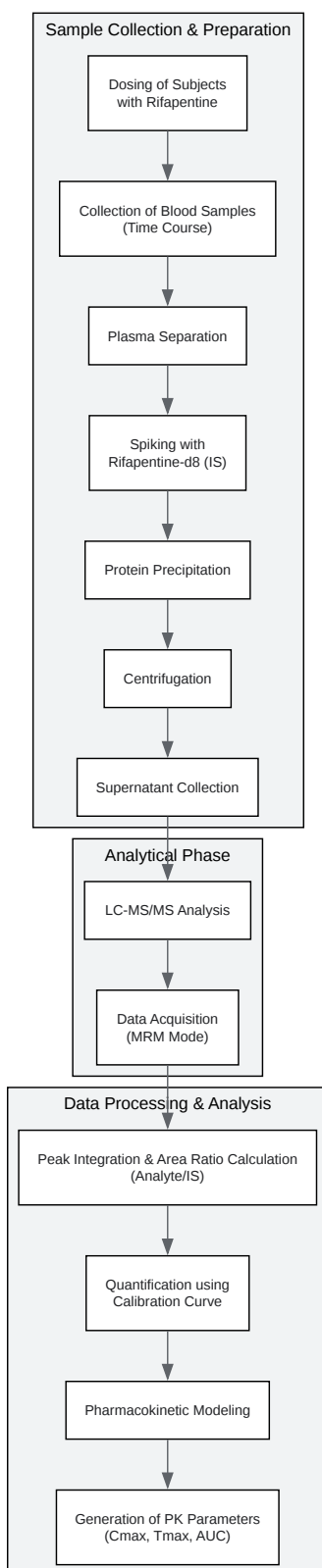
- Liquid Chromatography (LC) System: A high-performance liquid chromatography system.
- Mass Spectrometer (MS): A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Chromatographic Column: A C18 reverse-phase column (e.g., Supelco Discovery C18, 10 cm x 4.6 mm, 5 µm particle size) is commonly used.[\[5\]](#)
- Mobile Phase: A gradient elution using:
 - Mobile Phase A: 10 mM ammonium formate in water.
 - Mobile Phase B: Acetonitrile/Methanol (50:50, v/v).[\[5\]](#)
- Flow Rate: A typical flow rate is 1 mL/min.[\[5\]](#)
- Injection Volume: 10 µL.
- MS Detection: Operated in positive ion mode using Multiple Reaction Monitoring (MRM). The specific precursor-to-product ion transitions for Rifapentine and **Rifapentine-d8** need to be optimized on the specific instrument.

- Example Transitions:
 - Rifapentine: m/z 878.2 \rightarrow [Product Ion]
 - **Rifapentine-d8**: m/z 886.2 \rightarrow [Product Ion]
- Data Analysis: The concentration of Rifapentine in the samples is determined by calculating the peak area ratio of the analyte to the internal standard (**Rifapentine-d8**) and comparing it to a standard curve.

Visualizations

Experimental Workflow for a Pharmacokinetic Study

The following diagram illustrates a typical workflow for a pharmacokinetic study where **Rifapentine-d8** is used as an internal standard for the quantification of Rifapentine in plasma samples.

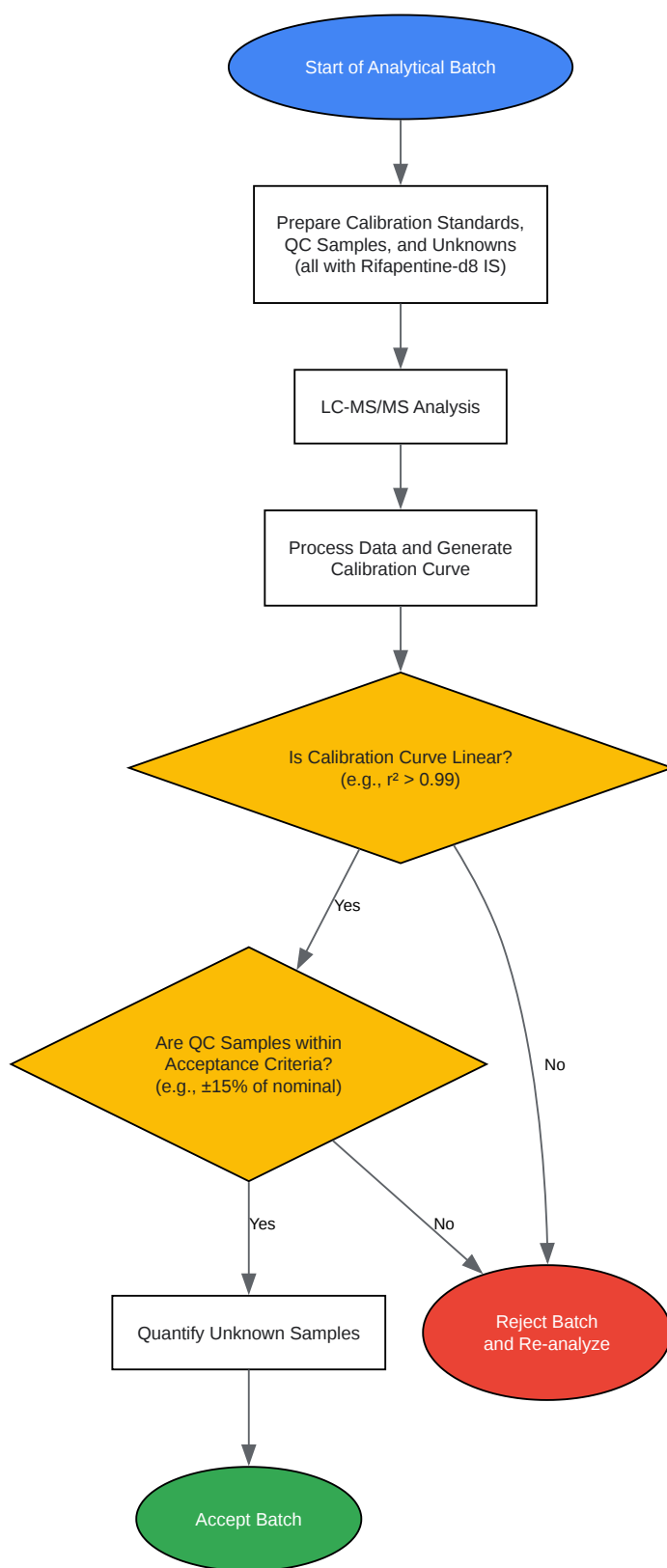


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Caption: Workflow for a pharmacokinetic study using **Rifapentine-d8**.

Quality Control Logic for Analytical Batches

This diagram outlines the logical flow for accepting or rejecting an analytical batch based on the performance of quality control (QC) samples, which are also quantified using the **Rifapentine-d8** internal standard.



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Caption: Quality control decision logic for bioanalytical assays.

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